

In-Depth Technical Guide to 3-Hydroxyquinoline-d6: CAS Number, Suppliers, and Application

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Compound of Interest

Compound Name: 3-Hydroxyquinoline-d6

Cat. No.: B15557230

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **3-Hydroxyquinoline-d6**, a deuterated analog of 3-Hydroxyquinoline. This document details its Chemical Abstracts Service (CAS) number, identifies key suppliers, and presents its technical specifications. Furthermore, it outlines a detailed experimental protocol for its principal application as an internal standard in quantitative analysis by Liquid Chromatography-Mass Spectrometry (LC-MS).

Core Compound Information

3-Hydroxyquinoline-d6 is a stable isotope-labeled version of 3-Hydroxyquinoline, where six hydrogen atoms have been replaced by deuterium. This isotopic substitution makes it an ideal internal standard for mass spectrometry-based quantification of 3-Hydroxyquinoline in various biological matrices.

CAS Number: 2768656-18-2

Technical Data and Suppliers

Quantitative data for **3-Hydroxyquinoline-d6** is crucial for its effective use as an internal standard. Below is a summary of typical technical specifications available from leading suppliers. While specific lot-to-lot variability exists, this table represents common quality attributes for this product.

Parameter	MedChemExpress (Product Code: HY-W710247)	Clearsynth (Product Code: CS-T-101264)
Molecular Formula	C ₉ HD ₆ NO	C ₉ HD ₆ NO
Molecular Weight	151.19 g/mol	151.2 g/mol [1]
Purity (by HPLC)	≥98.0%	≥95%
Isotopic Enrichment	≥99% atom % D	Not specified, but generally high for such standards
Appearance	Solid	Solid
Solubility	Soluble in DMSO	Soluble in DMSO

Note: The purity and isotopic enrichment values are representative and may vary between specific lots. It is recommended to consult the Certificate of Analysis (CoA) provided by the supplier for the most accurate data.

Key Suppliers

- MedChemExpress: A prominent supplier of high-purity life science reagents and reference compounds for research and development.[2]
- Clearsynth: A leading manufacturer and supplier of stable isotopes, reference standards, and research chemicals.[1]

Experimental Protocol: Use as an Internal Standard in LC-MS

The primary application of **3-Hydroxyquinoline-d6** is as an internal standard to improve the accuracy and precision of the quantification of 3-Hydroxyquinoline.[3] The following is a

detailed methodology for its use in a typical bioanalytical workflow.

Preparation of Stock and Working Solutions

- Internal Standard (IS) Stock Solution (1 mg/mL): Accurately weigh approximately 1 mg of **3-Hydroxyquinoline-d6** and dissolve it in 1 mL of a suitable organic solvent (e.g., methanol or DMSO). Sonicate briefly to ensure complete dissolution. Store this stock solution at -20°C.
- Analyte Stock Solution (1 mg/mL): Prepare a stock solution of the non-labeled 3-Hydroxyquinoline standard in the same manner.
- Working Solutions: Prepare a series of working solutions for both the analyte (for calibration curve) and the internal standard by serially diluting the stock solutions with the appropriate solvent (e.g., 50:50 methanol:water). The concentration of the IS working solution should be optimized based on the expected analyte concentration in the samples and the sensitivity of the mass spectrometer.

Sample Preparation (Protein Precipitation)

- Thaw Samples: Thaw the biological samples (e.g., plasma, urine) and calibration standards on ice.
- Spike Internal Standard: To 100 µL of each sample, calibration standard, and quality control (QC) sample, add a fixed volume (e.g., 10 µL) of the **3-Hydroxyquinoline-d6** working solution.
- Precipitate Proteins: Add 300 µL of cold acetonitrile to each tube.
- Vortex: Vortex the samples vigorously for 1 minute to ensure thorough mixing and protein precipitation.
- Centrifuge: Centrifuge the samples at a high speed (e.g., 14,000 rpm) for 10 minutes at 4°C to pellet the precipitated proteins.
- Transfer Supernatant: Carefully transfer the supernatant to a new set of tubes or a 96-well plate for LC-MS analysis.

LC-MS/MS Analysis

- Liquid Chromatography (LC) System: A standard HPLC or UHPLC system.
 - Column: A C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 μ m).
 - Mobile Phase A: 0.1% formic acid in water.
 - Mobile Phase B: 0.1% formic acid in acetonitrile.
 - Gradient: A suitable gradient to ensure the separation of the analyte from matrix components.
 - Flow Rate: 0.3 mL/min.
 - Injection Volume: 5 μ L.
- Mass Spectrometry (MS) System: A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.
 - Ionization Mode: Positive ESI.
 - Detection Mode: Multiple Reaction Monitoring (MRM).
 - MRM Transitions:
 - 3-Hydroxyquinoline (Analyte): Determine the precursor and product ions (e.g., m/z 146.1 $\rightarrow$ 118.1).
 - **3-Hydroxyquinoline-d6** (IS): Determine the precursor and product ions (e.g., m/z 152.2 $\rightarrow$ 124.2).
 - Optimization: Optimize MS parameters such as declustering potential, collision energy, and cell exit potential for both the analyte and the internal standard.

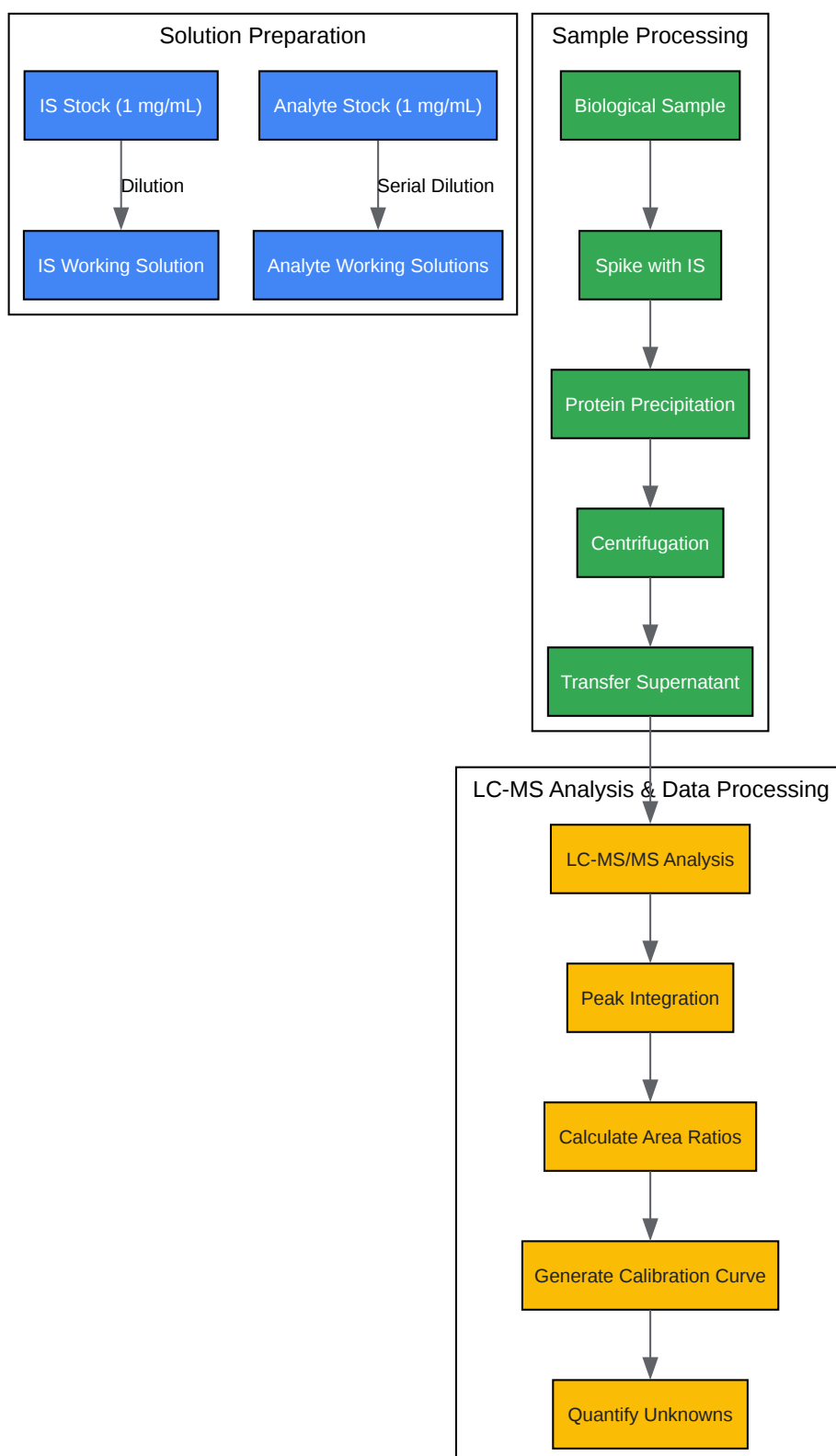
Data Analysis

- Integration: Integrate the peak areas for both the analyte and the internal standard in all samples, calibration standards, and QCs.

- **Ratio Calculation:** Calculate the ratio of the analyte peak area to the internal standard peak area for each injection.
- **Calibration Curve:** Generate a calibration curve by plotting the peak area ratio against the known concentration of the analyte in the calibration standards. A linear regression with a weighting factor of $1/x^2$ is commonly used.
- **Quantification:** Determine the concentration of 3-Hydroxyquinoline in the unknown samples by interpolating their peak area ratios from the calibration curve.

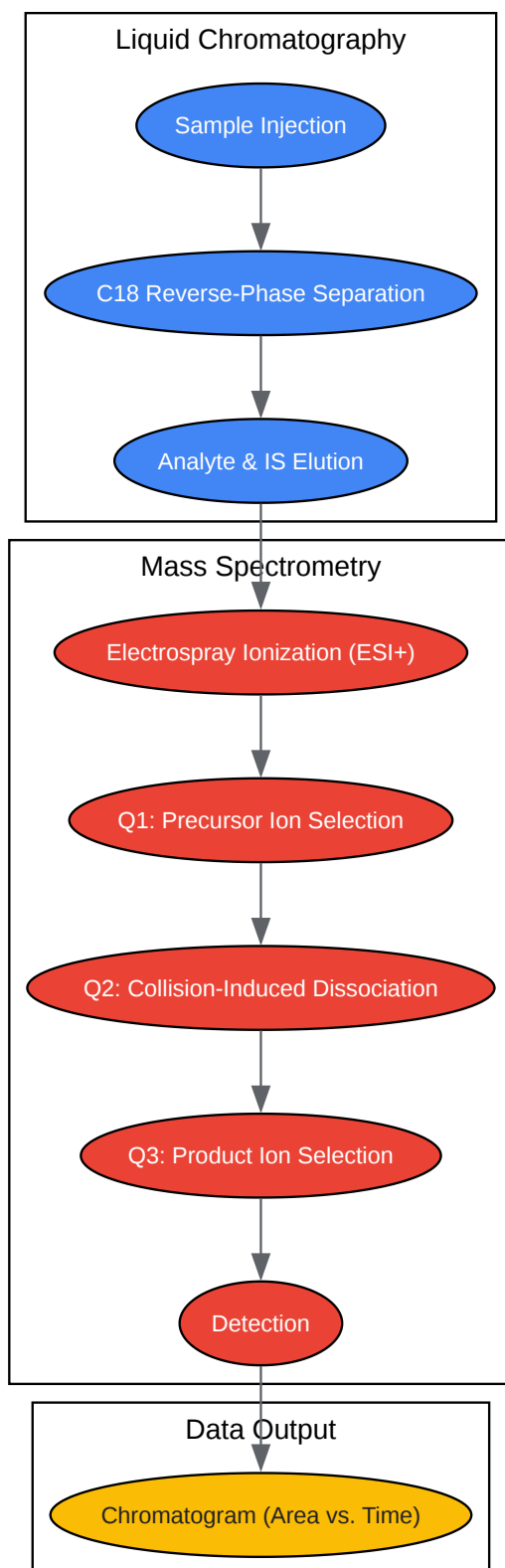
Visualizations

The following diagrams illustrate the conceptual workflows described in this guide.



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Caption: Experimental workflow for quantitative analysis.



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Caption: LC-MS/MS signaling pathway.

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